

Synonyms for 4-(Bromomethyl)phenylacetic acid like PAM acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-(Bromomethyl)phenylacetic acid*

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An In-depth Technical Guide to **4-(Bromomethyl)phenylacetic Acid** and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Bromomethyl)phenylacetic acid**, a versatile reagent in organic synthesis and drug development. This document details its chemical identity, physicochemical properties, key synthetic protocols, and significant applications, with a focus on its role as a linker in solid-phase peptide synthesis.

Chemical Identity and Synonyms

4-(Bromomethyl)phenylacetic acid is an aromatic carboxylic acid containing a reactive bromomethyl group. This dual functionality makes it a valuable intermediate for the synthesis of a wide range of bioactive molecules. It is widely known in the scientific community under several synonyms, most notably as PAM acid, which underscores its application in peptide amide synthesis.

A comprehensive list of its identifiers and synonyms is provided below:

Identifier Type	Value
IUPAC Name	2-[4-(bromomethyl)phenyl]acetic acid[1]
CAS Number	13737-36-5[2][3]
Molecular Formula	C ₉ H ₉ BrO ₂ [2][3]
Common Synonyms	PAM Acid, 4-(Carboxymethyl)benzyl bromide, p-(Bromomethyl)phenylacetic acid[2][3]
Other Synonyms	2-(4-Bromomethylphenyl)acetic acid, [4-(Bromomethyl)phenyl]acetic acid, Benzeneacetic acid, 4-(bromomethyl)-[4]
PubChem CID	4519056[1][2]
MDL Number	MFCD00010632[2]
EC Number	604-016-4[1]
InChI	InChI=1S/C9H9BrO2/c10-6-8-3-1-7(2-4-8)5-9(11)12/h1-4H,5-6H2,(H,11,12)[1][5]
InChIKey	WCOCCXZFEJGHTC-UHFFFAOYSA-N[1][5]
SMILES	C1=CC(=CC=C1CC(=O)O)CBr[1]

Physicochemical Properties

The physical and chemical properties of **4-(Bromomethyl)phenylacetic acid** are crucial for its handling, storage, and application in synthesis.

Property	Value
Molecular Weight	229.07 g/mol [1] [2] [3]
Appearance	White to light beige crystalline powder [4]
Melting Point	179-183 °C [5] [6]
Purity	≥ 95-99% (commercially available) [2] [5]
Solubility	Sparingly soluble in water [4]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C) [7]

Experimental Protocols

Detailed methodologies for the synthesis and application of **4-(Bromomethyl)phenylacetic acid** are presented below.

Synthesis of 4-(Bromomethyl)phenylacetic Acid from p-Toluacetic Acid

This protocol describes a common method for the preparation of **4-(Bromomethyl)phenylacetic acid**.

Materials:

- p-Toluacetic acid
- Chlorobenzene
- N-bromosuccinimide (NBS)
- Benzoyl peroxide
- Hydrochloric acid

Procedure:

- In a suitable reaction vessel, add 24 g of p-toluacetic acid to 75 ml of chlorobenzene.
- Add 30 g of N-bromosuccinimide (NBS) and 0.5 g of benzoyl peroxide as the initiator.
- Under mechanical stirring and incandescent light, heat the reaction mixture to 85°C. The reaction is exothermic and the temperature will rise.
- Control the reaction temperature in the range of 90-110°C and maintain for 8 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to allow the solid product to precipitate.
- Collect the solid by filtration and wash the filter cake thoroughly with water.
- Dry the solid product to yield **4-(Bromomethyl)phenylacetic acid**.^[6]

Synthesis of **4-(Hydroxymethyl)phenylacetic Acid**

This protocol details the conversion of **4-(Bromomethyl)phenylacetic acid** to its corresponding alcohol.

Materials:

- **4-(Bromomethyl)phenylacetic acid**
- Sodium hydroxide (NaOH)
- Concentrated sulfuric acid (H₂SO₄)
- Sodium chloride (NaCl)
- Ethyl acetate
- Anhydrous sodium sulfate
- Petroleum ether

Procedure:

- Dissolve 1.61 kg of sodium hydroxide in 90 L of water.
- To this solution, add 2.3 kg of **4-(Bromomethyl)phenylacetic acid** and stir the mixture at room temperature overnight.
- Monitor the reaction by TLC to confirm the complete consumption of the starting material.
- Carefully acidify the reaction mixture to a pH of approximately 2 with concentrated sulfuric acid.
- Add 25 kg of solid sodium chloride to the mixture and extract with ethyl acetate (3 x 33 L).
- Combine the organic phases, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solution until a significant amount of solid precipitates.
- Store the suspension at 4-6°C overnight to promote further crystallization.
- Collect the solid product by filtration and wash the filter cake with petroleum ether (2 x 2 L) to afford 4-(hydroxymethyl)phenylacetic acid.^[8]

Applications in Drug Development and Research

4-(Bromomethyl)phenylacetic acid is a key building block in several areas of pharmaceutical and chemical research.

- Solid-Phase Peptide Synthesis (SPPS): As "PAM acid," it is used to create the phenylacetamidomethyl (PAM) linker, which is attached to a resin support. This linker is instrumental in the Boc strategy of SPPS for the synthesis of peptides with a C-terminal carboxylic acid. The peptide is assembled on the resin and then cleaved from the linker under strong acidic conditions.
- Serine Protease Inhibitors: It serves as a precursor in the synthesis of serine protease inhibitors, a class of drugs with various therapeutic applications.^{[6][9]}
- Agrochemicals: The compound is utilized in the development of new herbicides and pesticides.^[2]

- Organic Synthesis: Its dual reactivity allows for its use as a versatile intermediate in the synthesis of complex organic molecules, including novel crown ether receptors and 4-(acetoxymethyl)phenylacetic acid.[6][9]

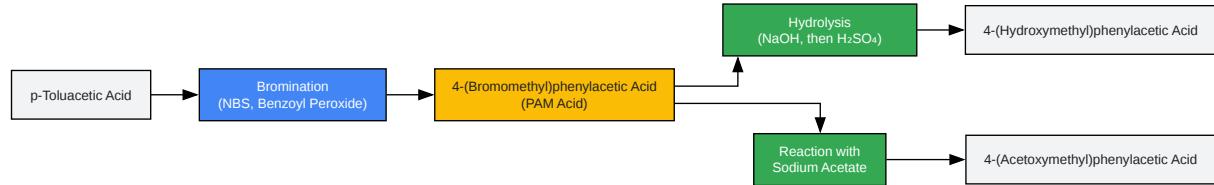
Visualized Workflows and Pathways

The following diagrams illustrate key experimental workflows involving **4-(Bromomethyl)phenylacetic acid** derivatives.



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Solid-Phase Peptide Synthesis (SPPS) Workflow using a PAM Linker.



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Key Synthetic Transformations of **4-(Bromomethyl)phenylacetic Acid**.

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- To cite this document: BenchChem. [Synonyms for 4-(Bromomethyl)phenylacetic acid like PAM acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083933#synonyms-for-4-bromomethyl-phenylacetic-acid-like-pam-acid]

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